

Deethylatrazine in Aqueous Environments: A Technical Review of Occurrence, Analysis, and Degradation

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Compound of Interest

Compound Name: Deethylatrazine

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An in-depth guide for researchers, scientists, and drug development professionals on the prevalence and detection of **deethylatrazine**, a primary degradation product of the widely used herbicide atrazine, in groundwater and surface water.

Deethylatrazine (DEA), a principal metabolite of the herbicide atrazine, is a frequent and persistent contaminant in both groundwater and surface water systems across various regions, particularly in agricultural areas.[1][2] Its occurrence is a direct consequence of the widespread use of atrazine for weed control.[3] This technical guide provides a comprehensive overview of the occurrence of **deethylatrazine**, details the analytical methodologies for its detection, and illustrates the key environmental transformation pathways.

Occurrence of Deethylatrazine in Groundwater and Surface Water

Deethylatrazine is often detected at concentrations comparable to or even exceeding those of its parent compound, atrazine, in aqueous environments.[4] This is attributed to its formation through the microbial degradation of atrazine in soil and its subsequent transport into water bodies.[1] The persistence and mobility of DEA contribute to its widespread presence in both groundwater and surface water.

Deethylatrazine in Groundwater

Numerous studies have documented the presence of **deethylatrazine** in groundwater. For instance, raw groundwater supplies for drinking water have shown DEA concentrations ranging from 0.07 to 0.6 µg/L.^[5] A study of 303 groundwater wells in the Midwestern United States found that **deethylatrazine** was detected in 22.8% of the samples, with a maximum concentration of 2.20 µg/L.^[5] Another national-scale study of groundwater used for public supply found that the atrazine degradate DEA was detected with similar frequency to atrazine itself, with each being found in about 30% of 2,460 wells.^[4] In a study near Rennick, western Victoria, DEA was recorded at a maximum concentration of 1.98 mg/L in the surface aquifer 28 days after atrazine application.^[6]

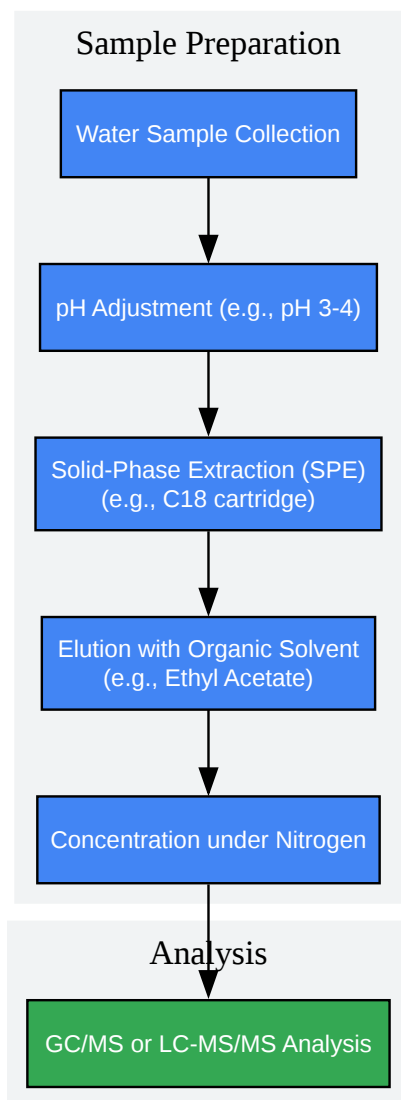
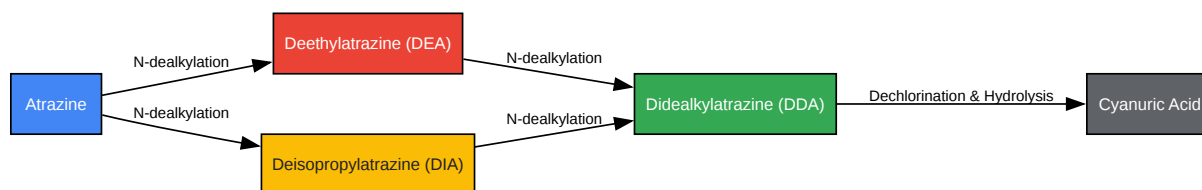
Location/Study	Water Type	Concentration Range (µg/L)	Maximum Concentration (µg/L)	Notes
Drinking Water Supplies (unspecified location)	Groundwater	0.07 - 0.6	0.6	Raw groundwater supplies.[5]
Midwestern Reconnaissance Network (303 wells)	Groundwater	Not specified	2.20	Sampled between 1991 and 1994.[5]
National Study (2,460 wells)	Groundwater	Not specified	Not specified	Atrazine and DEA each detected in about 30% of wells.[4]
Rennick, western Victoria	Groundwater	0.15 - 1.98	1.98	Sampled from a surface aquifer in a forestry plantation following atrazine application.[6]
Agricultural Watersheds (Coshocton, Ohio)	Surface Runoff	Not specified	-	Average concentration of 2.5 µg/L in the year of atrazine application.[7][8][9]
Beijing Guanting Reservoir	Surface Water	0.0359 - 0.2173 (Atrazine)	-	DEA levels were five to 20 times lower than atrazine.[10]

Deethylatrazine in Surface Water

Deethylatrazine is also frequently detected in surface runoff from agricultural fields where atrazine has been applied. A long-term study monitoring runoff from small agricultural watersheds reported that DEA was the most frequently detected metabolite, with an average concentration of 2.5 µg/L in the year of atrazine application.^{[7][8][9]} In some instances, the concentrations of DEA in surface runoff have been observed to exceed the maximum contaminant level (MCL) for atrazine (3 µg/L) for a significant period after application.^{[7][8]}

Atrazine Degradation Pathway

Atrazine undergoes degradation in the environment primarily through microbial processes, leading to the formation of several metabolites, including **deethylatrazine**.^[11] The initial step in one of the common degradation pathways involves the N-dealkylation of atrazine, where an ethyl group is removed to form **deethylatrazine**.^{[11][12]} This process is often mediated by microbial enzymes such as cytochrome P450.^[11] Further degradation can occur, leading to other byproducts.



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References

- 1. ars.usda.gov [ars.usda.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. researchgate.net [researchgate.net]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Deethylatrazine | C6H10ClN5 | CID 22563 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. search.informit.org [search.informit.org]
- 7. Atrazine, deethylatrazine, and deisopropylatrazine in surface runoff from conservation tilled watersheds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. pubs.acs.org [pubs.acs.org]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. Atrazine biodegradation in the lab and in the field: enzymatic activities and gene regulation - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Atrazine biodegradation efficiency, metabolite detection, and trzD gene expression by enrichment bacterial cultures from agricultural soil - PMC [pmc.ncbi.nlm.nih.gov]
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